

4,4'-Thiobis(6-tert-butyl-m-cresol) material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4,4'-Thiobis(6-tert-butyl-m-cresol)

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An In-Depth Technical Guide to the Material Safety Data Sheet for **4,4'-Thiobis(6-tert-butyl-m-cresol)**

Foreword by the Senior Application Scientist

In the landscape of industrial chemistry and polymer science, **4,4'-Thiobis(6-tert-butyl-m-cresol)**, often referred to by trade names like Santonox R, is a pivotal antioxidant.^{[1][2][3]} It is instrumental in preventing the degradation of polymers, rubbers, and plastics, thereby extending their lifecycle and maintaining their integrity.^{[2][3]} However, its utility is counterbalanced by a distinct hazard profile that necessitates a comprehensive understanding for safe handling and application.

This guide is designed for the discerning researcher and drug development professional. It moves beyond the standard, sectioned format of a Safety Data Sheet (SDS) to provide a synthesized, logical narrative. Our focus is on the causality behind safety protocols—the "why" that transforms procedural steps into a robust, self-validating safety culture in the laboratory. We will delve into its chemical nature, toxicological profile, and the critical procedures for exposure control and emergency management, grounding every recommendation in authoritative data.

Section 1: Compound Profile and Hazard Identification

4,4'-Thiobis(6-tert-butyl-m-cresol) is a phenolic antioxidant characterized as a light-gray to tan powder with a slightly aromatic odor.[4][5] Its primary function is as a radical inhibitor, preventing thermal decomposition in various materials.[2][3] While highly effective, its physical and chemical properties dictate its hazard profile and handling requirements.

1.1: Chemical and Physical Properties

A thorough understanding of the compound's physical properties is the foundation of safe handling. For instance, its low water solubility and vapor pressure indicate that while inhalation of vapors at room temperature is a low risk, inhalation of aerosolized dust is a primary concern. Its combustible nature requires stringent control of ignition sources.

Property	Value	Source
CAS Number	96-69-5	[1][6][7]
Molecular Formula	C ₂₂ H ₃₀ O ₂ S	[5][6]
Molecular Weight	358.54 g/mol	[6]
Appearance	Fine white to light-gray/tan powder	[4][5][6]
Odor	Slightly aromatic	[2][5][6]
Melting Point	160-165 °C (320-329 °F)	[2]
Boiling Point	~460.94 °C (rough estimate)	[2]
Flash Point	215 °C (419 °F)	[2][8]
Density	1.10 - 1.12 g/cm ³ at 20 °C	[2][6]
Vapor Pressure	< 0.001 Pa at 20 °C	[6]
Water Solubility	Insoluble (<0.1 mg/mL)	[2][9]
Log Pow (Octanol/Water Partition Coefficient)	5.24	[6]

1.2: GHS Hazard Classification

The Globally Harmonized System (GHS) provides a clear, immediate summary of the primary risks. This compound presents multiple health hazards that guide subsequent safety protocols.

- Acute Toxicity (Oral), Category 5: May be harmful if swallowed.[10]
- Skin Irritation, Category 2: Causes skin irritation.[10]
- Eye Irritation, Category 2A: Causes serious eye irritation.[10]
- Skin Sensitization, Category 1: May cause an allergic skin reaction.[10]
- Specific Target Organ Toxicity (Repeated Exposure), Category 2: May cause damage to organs (specifically the liver and intestinal tract) through prolonged or repeated exposure.
[10]

The most significant of these, from a routine handling perspective, are its properties as a skin irritant and sensitizer. Once an allergic sensitization occurs, even minimal future exposure can trigger a significant skin rash.[4]

Section 2: Human Health Hazard Assessment

The toxicological profile of **4,4'-Thiobis(6-tert-butyl-m-cresol)** is dominated by its effects on the skin and, with repeated exposure, internal organs.

2.1: Routes of Exposure and Their Effects

- Dermal (Skin) Contact: This is the most common route of occupational exposure. The compound is a known skin irritant and can cause allergic contact dermatitis.[2][10] The causality lies in its phenolic structure, which can interact with proteins in the skin. Repeated contact increases the risk of sensitization.[4][10]
- Inhalation: As a powder, inhalation of dust can irritate the respiratory tract.[2] Due to its low vapor pressure, inhalation of fumes is unlikely unless the material is heated to high temperatures.[6]
- Eye Contact: Direct contact with the powder will cause serious irritation.[4][10]

- Ingestion: The compound has low acute systemic toxicity, with an oral LD50 in rats of 2,345 mg/kg.[10] However, it may be harmful if swallowed and can lead to systemic effects.[10]

2.2: Systemic and Chronic Effects

The primary concern with long-term or repeated exposure is damage to the liver and kidneys. [4] The liver is the primary site of metabolism for xenobiotics, and prolonged exposure to this compound can overwhelm its metabolic capacity, leading to organ damage.[10] Individuals with pre-existing liver conditions or those who consume significant amounts of alcohol may be at an increased risk, as alcohol consumption can exacerbate liver damage.[4]

Toxicological Data Summary

Test	Species	Value
LD50 (Oral)	Rat	2,345 mg/kg
LD50 (Oral)	Rabbit	3,200 mg/kg

| LD50 (Intraperitoneal) | Mouse | 50 mg/kg |

Source: TCI Chemicals[10]

There is currently no evidence to suggest that **4,4'-Thiobis(6-tert-butyl-m-cresol)** is carcinogenic or causes reproductive toxicity.[4]

Section 3: Exposure Control and Personal Protection

A multi-layered approach, prioritizing engineering controls and supplemented by rigorous personal protective equipment (PPE) protocols, is essential for minimizing exposure.

3.1: Engineering Controls: The First Line of Defense

The most effective way to reduce exposure is to control it at the source.[4]

- Ventilation: All handling of the powder should occur in a well-ventilated area. A local exhaust ventilation system, such as a chemical fume hood or a powder containment hood, is required

to capture dust at the point of generation.^[4] This is critical because it removes the hazard before it can reach the operator's breathing zone.

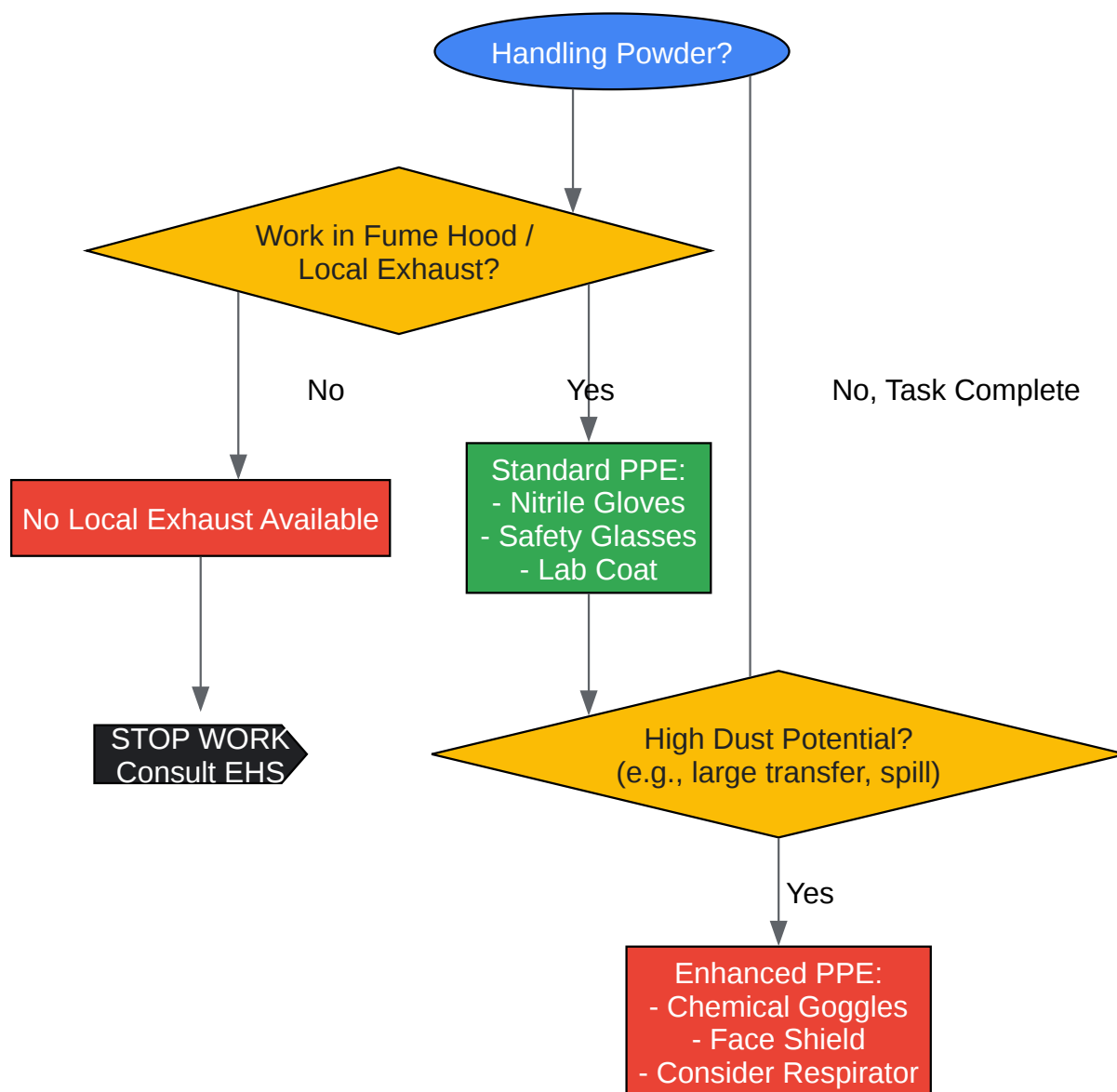
- **Enclosure:** For larger-scale operations, using enclosed systems for weighing and transfer minimizes the potential for dust release.^[4]
- **Safety Stations:** Emergency eyewash fountains and safety showers must be immediately accessible in any area where the chemical is handled.^[4]

3.2: Personal Protective Equipment (PPE): A Deliberate Selection

PPE is the final barrier between the user and the chemical. Its selection is not arbitrary but is dictated by the specific hazards of the compound.

- **Hand Protection:** Wear protective gloves, such as nitrile gloves.^[6] Always inspect gloves for tears or punctures before use. Contaminated gloves should be removed carefully to avoid skin contact and disposed of properly.^[11]
- **Eye and Face Protection:** Safety glasses with side shields are mandatory.^[10] Where there is a significant risk of dust generation, chemical safety goggles and a face shield should be worn.^[6]
- **Skin and Body Protection:** A lab coat or protective work clothing is required.^{[4][6]} Contaminated clothing should not be allowed out of the workplace and must be laundered by trained personnel aware of the hazards.^{[4][10]} For large-scale handling or spill cleanup, impervious clothing may be necessary.^[11]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below occupational limits, a NIOSH-approved respirator should be worn.^[4]

Diagram: PPE Selection Workflow



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Caption: A decision workflow for selecting appropriate PPE.

Section 4: Safe Handling, Storage, and Spill Management

4.1: Standard Operating Procedure for Safe Handling

- Preparation: Cordon off the work area and post hazard warnings.^[4] Ensure all necessary PPE is available and inspected. Confirm that the local exhaust ventilation is operational.
- Weighing & Transfer: Conduct all powder transfers within a fume hood or containment booth to minimize dust. Use tools (spatulas, scoops) that minimize dust generation.
- Post-Handling: Tightly close all containers after use.^[4]
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water immediately after handling and before eating, drinking, or smoking.^[4] Do not consume food or drink in the handling area.^[4]

4.2: Chemical Storage

- Container: Store in tightly closed, properly labeled containers.^[4]
- Location: Keep in a cool, well-ventilated area away from incompatible materials.^[4]
- Conditions to Avoid: Protect from light, as the material may be light-sensitive.^{[2][6][9]}

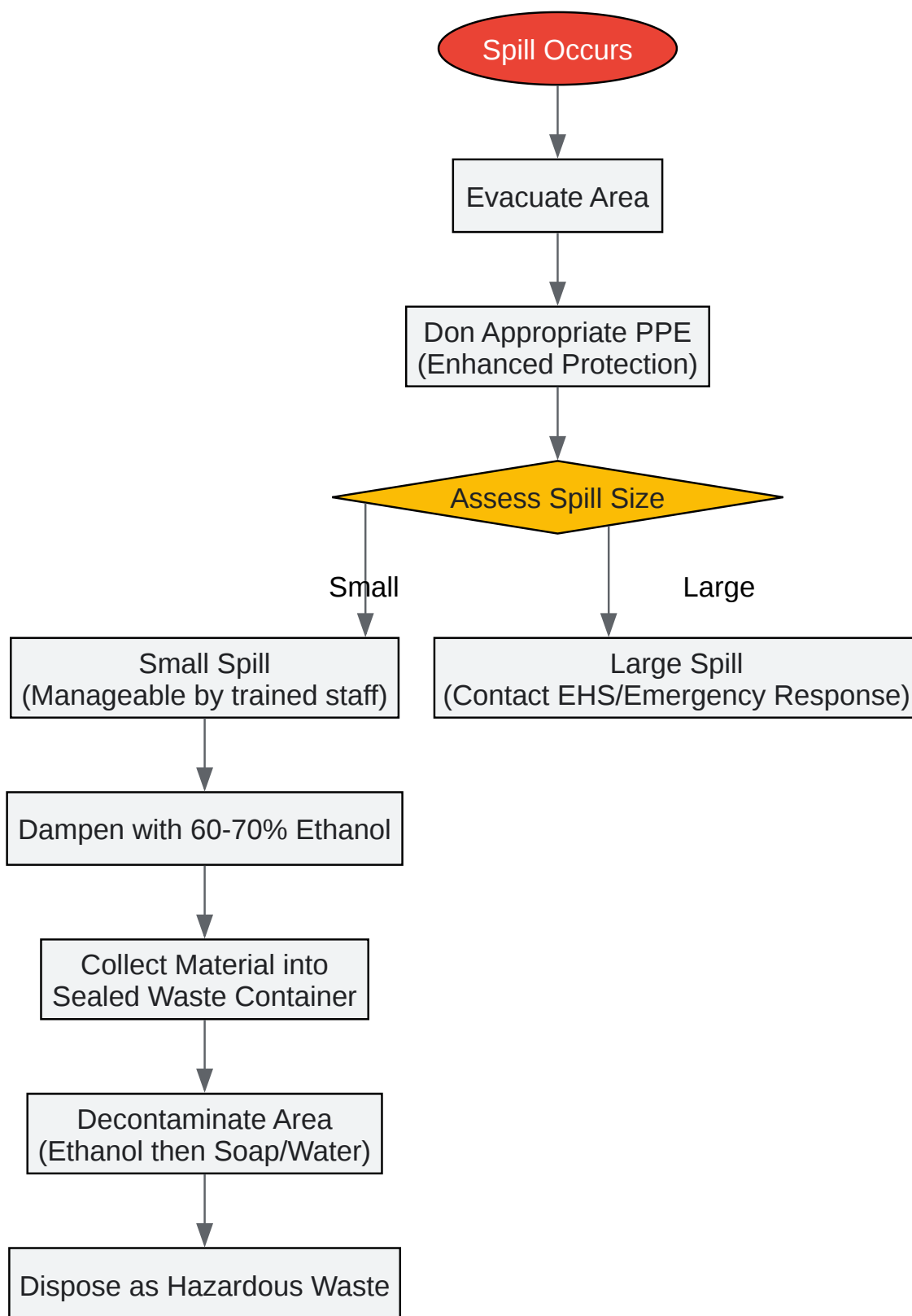
4.3: Spill Management Protocol

A swift and correct response to a spill is critical to prevent exposure and environmental contamination.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.^[4]
- Ventilate: Increase ventilation to the area.
- Control Ignition: Remove all sources of ignition.^[9]
- Containment: Dampen the spilled solid material with 60-70% ethanol to prevent dust from becoming airborne.^[9]
- Collection: Carefully collect the dampened material using absorbent paper or a scoop and place it into a sealed, labeled container for hazardous waste disposal.^{[4][9]}

- Decontamination: Wash the spill area with a 60-70% ethanol solution followed by a thorough wash with soap and water.[9]
- Disposal: Dispose of the sealed container and any contaminated cleaning materials as hazardous waste in accordance with local, state, and federal regulations.[4]

Diagram: Spill Response Decision Tree



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Caption: A workflow for responding to a chemical spill.

Section 5: Emergency Procedures

5.1: First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from exposure.

- **Eye Contact:** Immediately flush the eyes with large amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[4][9] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[9]
- **Skin Contact:** Quickly remove all contaminated clothing.[4][10] Immediately wash the affected skin with large amounts of soap and water.[4] If skin irritation or a rash develops, seek medical attention.[10]
- **Inhalation:** Move the person to fresh air.[10] If breathing has stopped, provide artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.[10][11]
- **Ingestion:** Rinse the mouth with water. Do not induce vomiting. Call a poison control center or physician immediately.[10]

5.2: Firefighting Measures

While the material does not readily ignite, it is combustible.[2][4]

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[4][9][11]
- **Hazardous Combustion Products:** During a fire, poisonous gases are produced, including toxic oxides of sulfur (SO_x).[2][4]
- **Protective Equipment:** Firefighters must wear full protective equipment and a self-contained breathing apparatus (SCBA).[12]

Section 6: Stability, Reactivity, and Environmental Considerations

- **Reactivity:** The compound is sensitive to base hydrolysis and may spontaneously oxidize in solution.[6][9]
- **Chemical Stability:** It is stable under recommended storage conditions but may be sensitive to light.[2][6][9]
- **Incompatible Materials:** Avoid strong bases and oxidizing agents.
- **Environmental Fate:** The high Log Pow value (5.24) suggests a potential for bioaccumulation.[6] Therefore, release into the environment, drains, or waterways must be strictly avoided.[11]

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